

CAY10581: A Technical Guide for Immunological Research

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Compound of Interest

Compound Name: CAY10581
CAS No.: 1018340-07-2
Cat. No.: B160425

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Abstract

CAY10581 is a potent and selective reversible uncompetitive inhibitor of Indoleamine 2,3-dioxygenase 1 (IDO1), a key enzyme in the kynurenine pathway of tryptophan metabolism.^[1] IDO1 is a critical mediator of immune suppression, particularly in the tumor microenvironment, making it a compelling target for cancer immunotherapy. This technical guide provides an in-depth overview of **CAY10581**, its mechanism of action, and its potential applications in immunology research. It includes a summary of its inhibitory activity, a detailed description of the IDO1 signaling pathway, and representative experimental protocols for its evaluation.

Introduction to CAY10581 and its Target: IDO1

CAY10581, a pyranonaphthoquinone derivative, has emerged as a valuable tool for studying the immunological role of IDO1.^[1] IDO1 is an intracellular heme-containing enzyme that catalyzes the first and rate-limiting step in the degradation of the essential amino acid tryptophan into N-formylkynurenine, which is subsequently converted to kynurenine and other downstream metabolites.

The immunological significance of the IDO1 pathway lies in its ability to create an immunosuppressive microenvironment. This is achieved through two primary mechanisms:

- **Tryptophan Depletion:** The depletion of tryptophan in the local environment inhibits the proliferation and function of effector T cells and Natural Killer (NK) cells, which are highly sensitive to tryptophan availability.
- **Kynurenine Production:** The accumulation of kynurenine and its derivatives actively promotes the differentiation and function of regulatory T cells (Tregs) and myeloid-derived suppressor cells (MDSCs), both of which are potent suppressors of anti-tumor immunity.

By inhibiting IDO1, **CAY10581** can reverse these immunosuppressive effects, thereby restoring and enhancing the anti-tumor immune response.

Quantitative Data

CAY10581 exhibits potent inhibitory activity against the IDO1 enzyme. The following table summarizes the key quantitative data available for **CAY10581**.

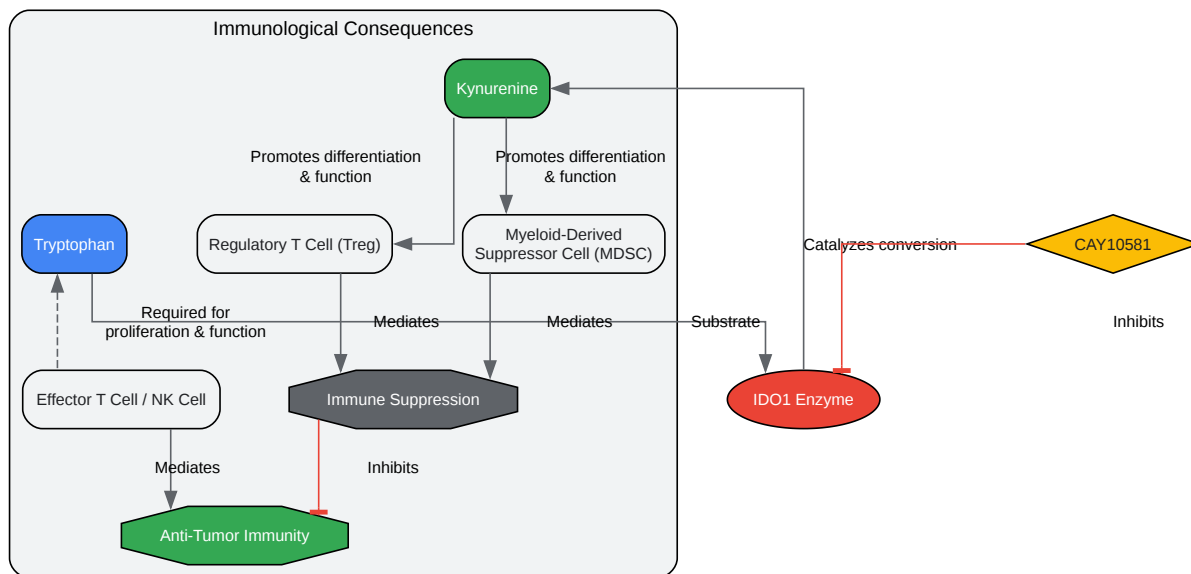
Parameter	Value	Species	Assay Conditions	Reference
IC50	55 nM	Human	Recombinant IDO1 enzyme assay	[1](--INVALID-LINK--)

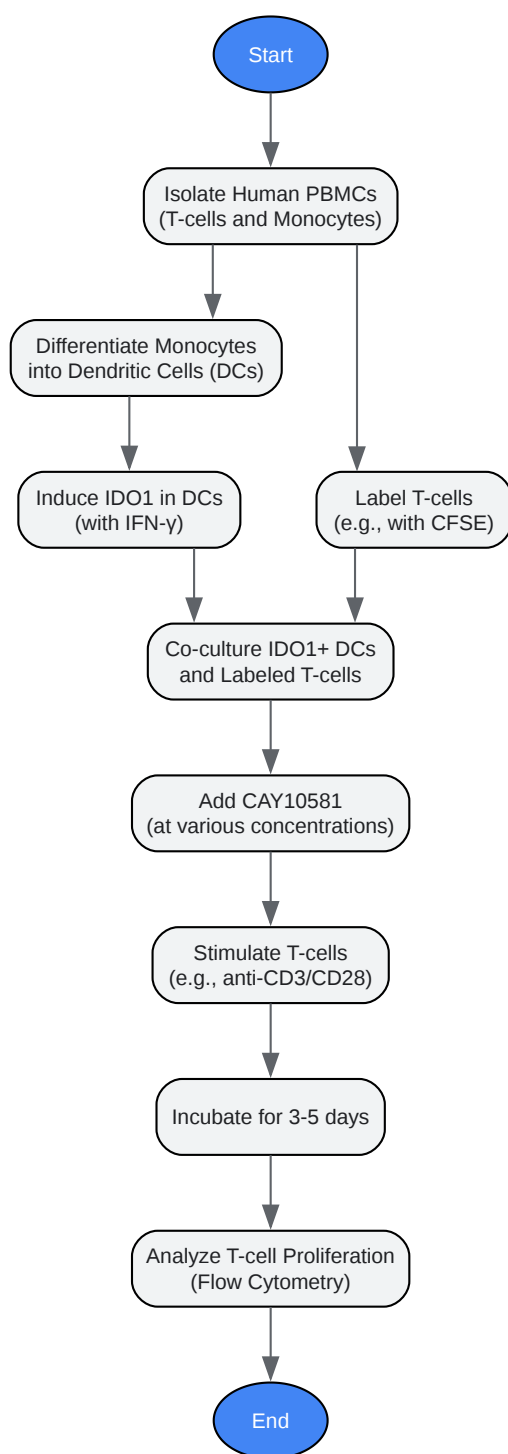
Note: Further quantitative data on the effects of **CAY10581** on specific immune cell populations, such as cytokine production (e.g., IFN- γ , IL-10, TNF- α) and T-cell proliferation, are not extensively available in the public domain. The provided experimental protocols can be used to generate such data.

Signaling Pathway

The IDO1 pathway plays a central role in modulating the immune response. **CAY10581** acts by inhibiting the enzymatic activity of IDO1, thereby blocking the conversion of tryptophan to kynurenine. This intervention restores local tryptophan levels and prevents the accumulation of

immunosuppressive kynurenine metabolites. The following diagram illustrates the IDO1 signaling pathway and the point of intervention for **CAY10581**.





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References

- [1. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
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